

Catalytic Applications in Synthesis

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Compound Focus: KetoABNO

CAS No.: 7123-92-4

Cat. No.: S615531

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KetoABNO catalyzes aerobic oxidations using oxygen or air as a green terminal oxidant. Its high oxidation potential makes it effective for various substrates. Key catalytic systems are summarized below.

Reaction Type	Catalytic System	Key Conditions	Application & Notes
Alcohol to Carbonyl	5 mol% KetoABNO, 10 mol% Bi(NO ₃) ₃ ·5H ₂ O [1]	Air, 65 °C, CH ₃ CN [1]	Broad scope for primary/secondary alcohols; ligand- and base-free [1] [2]
Aldehyde to Carboxylic Acid	KetoABNO / NO _x (e.g., NaNO ₂) [3]	-	Cocatalytic system; enables synthesis of α-chiral acids without racemization [3]
Amine to Imine	KetoABNO / Cu complex [4]	Mild, aerobic conditions [4]	Used in catalytic asymmetric amino acid synthesis [4]

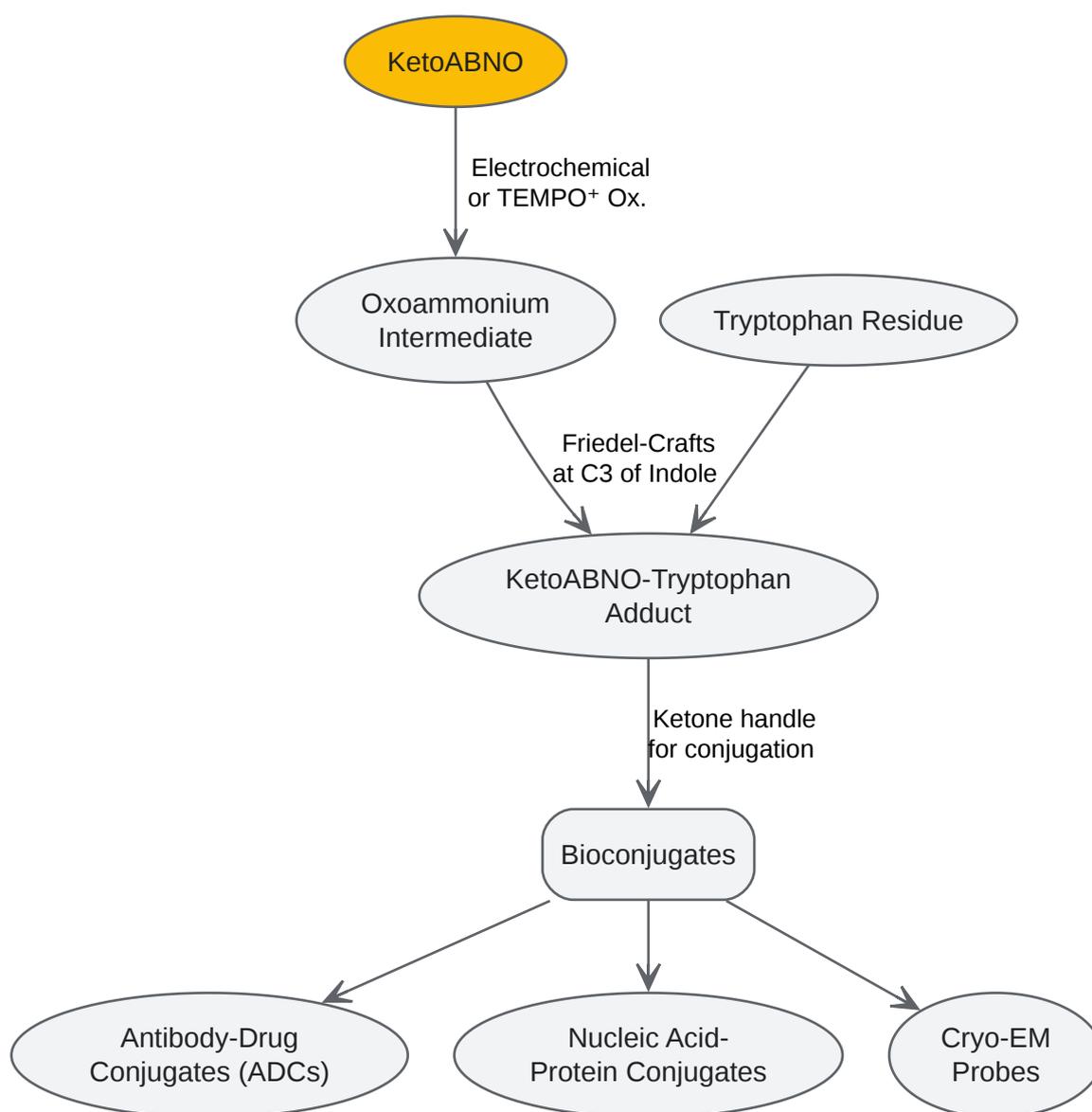
The experimental protocol for the Bi(NO₃)₃/**KetoABNO** system is a representative and efficient methodology [1] [2]:

- **Reaction Setup:** In a Schlenk tube, combine the alcohol substrate (1 mmol), Bi(NO₃)₃·5H₂O (10 mol%), and **KetoABNO** (5 mol%) in acetonitrile (2 mL).
- **Reaction Conditions:** Place the system under an air balloon atmosphere and heat at 65 °C with stirring for about 2 hours.
- **Reaction Monitoring:** Monitor the reaction progress by TLC or GC-MS.

- **Work-up:** Upon completion, concentrate the mixture under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel to isolate the desired carbonyl compound.

Bioconjugation & Drug Development Applications

A significant application of **KetoABNO** is in the selective modification of peptides and proteins, which is crucial for creating biotherapeutics.



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Diagram of tryptophan-selective bioconjugation using **KetoABNO** and its applications.

- **Tryptophan-Selective Bioconjugation:** Under mild acidic conditions, a **ketoABNO**-derived **oxoammonium intermediate** reacts with the indole ring of tryptophan via a **Friedel-Crafts mechanism** [4]. This reaction is highly chemoselective for tryptophan, the rarest canonical amino acid, enabling the production of homogeneous bioconjugates [4].
- **Serine-Selective Cleavage:** In a system with a copper catalyst, **ketoABNO** oxidizes the hydroxymethyl side chain of serine to an aldehyde, triggering **site-selective backbone cleavage** [4].

The ketone moiety in the resulting adduct serves as a versatile handle for bioconjugation, enabling attachment to cytotoxic drugs for **Antibody-Drug Conjugates (ADCs)**, nucleic acids, or gold nanoparticles for cryo-electron microscopy probes [4].

Practical & Safety Notes

- **Storage:** **KetoABNO** is a bench-stable solid but should be stored at 2–8°C [5].
- **Safety:** It is classified as a **combustible solid** (Storage Category Code 11) [5].
- **Water Compatibility:** Its mildness and tolerance for aqueous conditions are key to its utility in protein chemistry [4].

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